

Application Notes: Immunofluorescence Staining of Titin in Muscle Cryosections

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Compound of Interest

Compound Name: Tytin

Cat. No.: B1239154

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Introduction

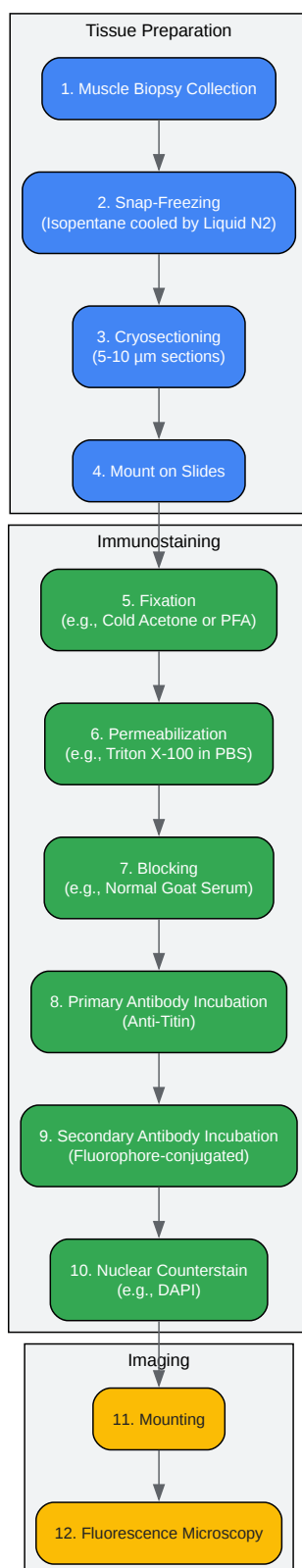
Titin (also known as Connectin) is a giant filamentous protein crucial for the structural integrity and passive elasticity of striated muscle sarcomeres. Extending from the Z-disc to the M-line, it acts as a molecular spring and a scaffold for various signaling proteins. Visualizing Titin's precise localization via immunofluorescence (IF) in muscle tissue is vital for studying myopathies, muscle development, and the effects of therapeutic interventions. This document provides a detailed protocol for the immunofluorescent staining of Titin in muscle cryosections, designed to yield high-quality, reproducible results.

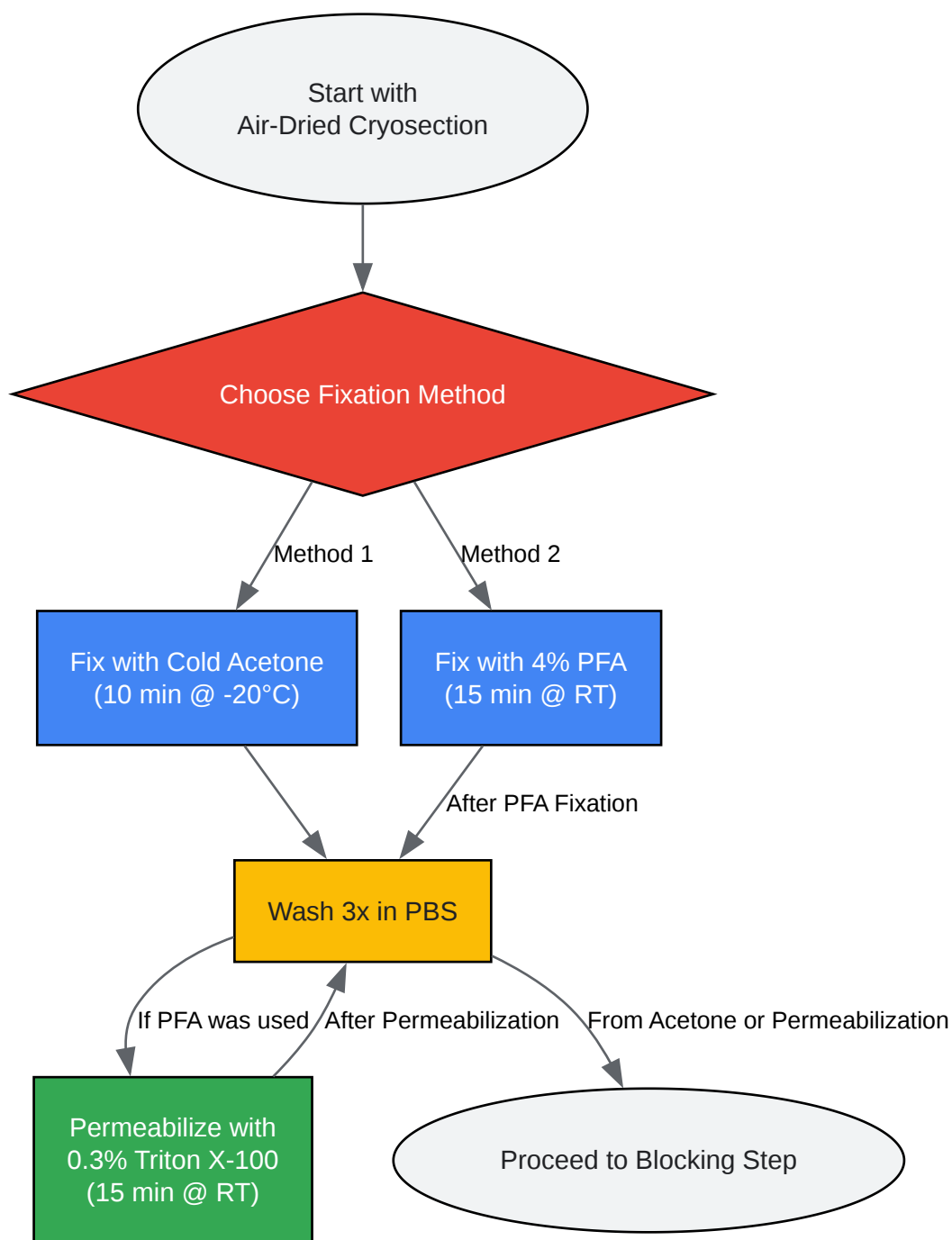
Principle of the Method

This protocol employs indirect immunofluorescence, a sensitive method for localizing antigens. The process involves labeling the target protein (Titin) with a specific primary antibody. Subsequently, a secondary antibody, conjugated to a fluorophore and directed against the host species of the primary antibody, is used for detection. This amplification step enhances the fluorescent signal, which can then be visualized using a fluorescence microscope. Proper tissue preparation, including rapid freezing and cryosectioning, is critical to preserve both tissue morphology and antigenicity.^{[1][2]}

Experimental Workflow Diagram

The following diagram illustrates the key steps in the immunofluorescence staining protocol for Titin in muscle cryosections.





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References

- 1. Do's and Don'ts in the Preparation of Muscle Cryosections for Histological Analysis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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